

# Spectroscopic Characterization of 4-methylnonan-5-ol: A Technical Guide

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Compound of Interest		
Compound Name:	4-Methyl-5-nonanol	
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This technical guide provides a comprehensive overview of the spectroscopic data for the chemical compound 4-methylnonan-5-ol. The document details nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data, along with the experimental protocols for their acquisition. This information is critical for the structural elucidation, identification, and quality control of this compound in research and development settings.

# **Spectroscopic Data Summary**

The following tables summarize the key spectroscopic data obtained for 4-methylnonan-5-ol.

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

<sup>1</sup>H NMR (Proton NMR) Data



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.4 - 3.6	m	1H	H-5 (CH-OH)
~1.2 - 1.6	m	13H	CH <sub>2</sub> , CH
~0.9	t	6H	CH <sub>3</sub> (C-1, C-9)
~0.85	d	3H	CH₃ (C-4 methyl)

#### <sup>13</sup>C NMR (Carbon-13 NMR) Data[1]

Chemical Shift (ppm)	Carbon Assignment
~75	C-5 (CH-OH)
~45	C-4 (CH-CH <sub>3</sub> )
~35	C-6
~30	C-3
~28	C-7
~23	C-2
~22	C-8
~14	C-1, C-9
~12	C-4 methyl

# **Infrared (IR) Spectroscopy**



Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~3350	Broad, Strong	O-H stretch
~2960, 2930, 2870	Strong	C-H stretch (alkane)
~1460	Medium	C-H bend (CH <sub>2</sub> )
~1380	Medium	C-H bend (CH₃)
~1070	Strong	C-O stretch

## **Mass Spectrometry (MS)**

Electron Ionization (EI) Mass Spectrum[2]

m/z	Relative Intensity (%)	Assignment
158	<5	[M] <sup>+</sup> (Molecular Ion)
140	~10	[M-H <sub>2</sub> O] <sup>+</sup>
115	~25	[M-C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
87	~100	[C₅H11O]⁺ (α-cleavage)
73	~80	[C <sub>4</sub> H <sub>9</sub> O] <sup>+</sup> (α-cleavage)
57	~60	[C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup>
43	~70	[C <sub>3</sub> H <sub>7</sub> ]+

## **Experimental Protocols**

Detailed methodologies for the acquisition of the presented spectroscopic data are outlined below.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

A sample of 4-methylnonan-5-ol (10-20 mg for <sup>1</sup>H NMR, 50-100 mg for <sup>13</sup>C NMR) was dissolved in approximately 0.7 mL of deuterated chloroform (CDCl<sub>3</sub>) in a 5 mm NMR tube. The spectra were recorded on a 400 MHz spectrometer. The <sup>1</sup>H NMR spectrum was referenced to the



residual CHCl<sub>3</sub> signal at 7.26 ppm. The <sup>13</sup>C NMR spectrum was referenced to the CDCl<sub>3</sub> solvent signal at 77.16 ppm. For the <sup>1</sup>H NMR, 16 scans were acquired with a relaxation delay of 1 second. For the <sup>13</sup>C NMR, 1024 scans were acquired with a 2-second relaxation delay.

## Infrared (IR) Spectroscopy

The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer. A drop of neat 4-methylnonan-5-ol was placed between two sodium chloride plates to create a thin liquid film. The spectrum was recorded over the range of 4000-600 cm<sup>-1</sup> with a resolution of 4 cm<sup>-1</sup>. A background spectrum of the clean salt plates was recorded and subtracted from the sample spectrum.

#### Mass Spectrometry (MS)

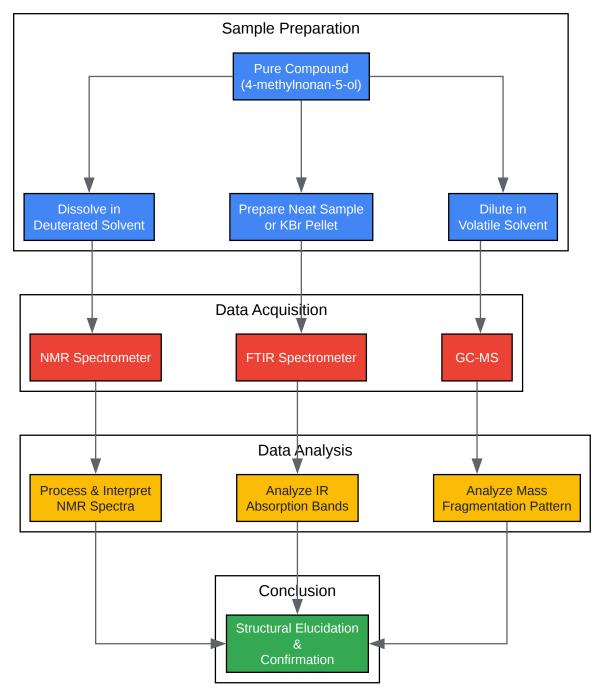
The mass spectrum was acquired using a gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization (EI) source. A dilute solution of 4-methylnonan-5-ol in dichloromethane was injected into the GC. The GC was equipped with a 30 m x 0.25 mm nonpolar capillary column. The oven temperature was programmed to ramp from 50°C to 250°C at a rate of 10°C/min. The mass spectrometer was operated in EI mode at 70 eV, scanning over a mass range of m/z 40-400.

## **Visualization of Spectroscopic Workflow**

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like 4-methylnonan-5-ol.



#### General Workflow for Spectroscopic Analysis



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Caption: Workflow of Spectroscopic Analysis.



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#### References

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- 2. 4-Methyl-5-nonanol | C10H22O | CID 3025865 PubChem [pubchem.ncbi.nlm.nih.gov]
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